

# Technical Guide: Solubility Profile & Handling of 4-(Benzyloxy)-2-methoxypyridine

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## Compound of Interest

Compound Name: 4-(Benzyloxy)-2-methoxypyridine

CAS No.: 66080-44-2

Cat. No.: B1508052

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## Executive Summary & Compound Identity

**4-(Benzyloxy)-2-methoxypyridine** (CAS: 66080-44-2) is a lipophilic heterocyclic ether commonly employed as a building block in medicinal chemistry, particularly in the synthesis of kinase inhibitors and antivirals.<sup>[1]</sup> Its solubility behavior is governed by the competition between the lipophilic benzyl/methoxy substituents and the weakly basic pyridine nitrogen.

This guide provides a theoretical solubility matrix and validated protocols for experimental determination, as specific solubility values (mg/mL) are rarely reported in open literature for this intermediate.

## Compound Snapshot

Property	Detail
CAS Number	66080-44-2
IUPAC Name	4-(Benzyloxy)-2-methoxypyridine
Molecular Formula	C <sub>13</sub> H <sub>13</sub> NO <sub>2</sub>
Molecular Weight	215.25 g/mol
Predicted LogP	~2.8 – 3.2 (Lipophilic)
Predicted pKa	~4.5 – 5.0 (Weak Base)
Physical State	Low-melting solid or viscous oil (dependent on purity)

## Physicochemical Profile & Theoretical Solubility

Understanding the structural drivers of solubility is critical for solvent selection during reaction optimization and purification.

### Structural Drivers

- **Lipophilicity (Dominant):** The benzyl ether at C4 and methyl ether at C2 significantly increase the non-polar surface area. This renders the molecule highly soluble in chlorinated and polar aprotic solvents.
- **Basicity (Modulating):**
  - The pyridine nitrogen is the sole hydrogen bond acceptor (HBA).
  - **Electronic Effect:** The C4-benzyloxy group is an electron donor (resonance), increasing electron density at the nitrogen. However, the C2-methoxy group exerts a competing inductive withdrawal effect. The net result is a weak base (estimated pKa ~4.5), meaning it will protonate and solubilize in strong aqueous acids (pH < 2) but remain neutral and insoluble in water at pH 7.

## Solvent Compatibility Matrix

Based on "Like Dissolves Like" principles and structural analogs.

Solvent Class	Solubility Prediction	Operational Context
Chlorinated (DCM, Chloroform)	High (>100 mg/mL)	Preferred for extraction and reaction solvent.
Polar Aprotic (DMSO, DMF)	High (>100 mg/mL)	Ideal for nucleophilic substitution reactions (S <sub>N</sub> Ar).
Ethers (THF, Dioxane)	High	Excellent for lithiation or coupling reactions.
Esters (Ethyl Acetate)	Moderate to High	Good for crystallization (often mixed with hexanes).
Alcohols (Methanol, Ethanol)	Moderate	Temperature-dependent; good for recrystallization.
Hydrocarbons (Hexanes, Heptane)	Low	Used as an antisolvent to precipitate the compound.
Water (pH 7)	Negligible (<0.1 mg/mL)	The compound is hydrophobic.
Aqueous Acid (0.1 M HCl)	Moderate	Soluble as the pyridinium salt.

## Experimental Protocols: Solubility Determination

Since exact literature values vary by batch purity, use these self-validating protocols to determine the precise solubility for your specific lot.

### Protocol A: Rapid Visual Solubility Screen (Qualitative)

Objective: Quickly categorize solvents as Good, Borderline, or Poor.

- Weigh 10 mg of **4-(Benzyloxy)-2-methoxypyridine** into a clear 4 mL glass vial.
- Add 100  $\mu$ L of the test solvent (Target: 100 mg/mL).
- Vortex for 30 seconds.

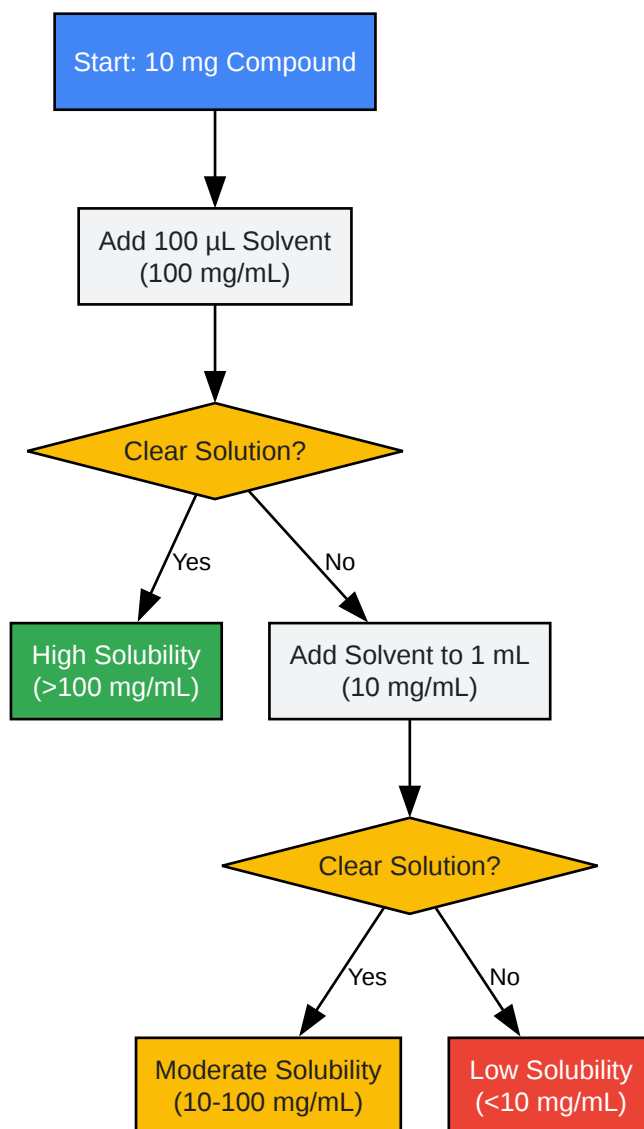
- Clear Solution? → High Solubility.
- Particulates? → Proceed to Step 4.
- Add solvent in 100  $\mu$ L increments, vortexing after each, until total volume is 1 mL (Target: 10 mg/mL).
  - Clear Solution? → Moderate Solubility.
  - Still Particulates? → Low Solubility.

## Protocol B: Saturation Shake-Flask Method (Quantitative)

Objective: Determine exact thermodynamic solubility (e.g., for formulation or crystallization).

- Preparation: Add excess solid (~50 mg) to 2 mL of solvent in a chemically resistant vial.
- Equilibration: Agitate at constant temperature (25°C) for 24 hours.
- Separation: Filter the suspension through a 0.45  $\mu$ m PTFE syringe filter (pre-saturated).
- Analysis: Dilute the filtrate 100-fold with Acetonitrile and analyze via HPLC-UV (254 nm). Quantify against a standard curve.

## Visualization: Solubility Screening Decision Tree



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Caption: Logic flow for rapid visual determination of solvent compatibility.

## Purification Strategy: Acid-Base Extraction

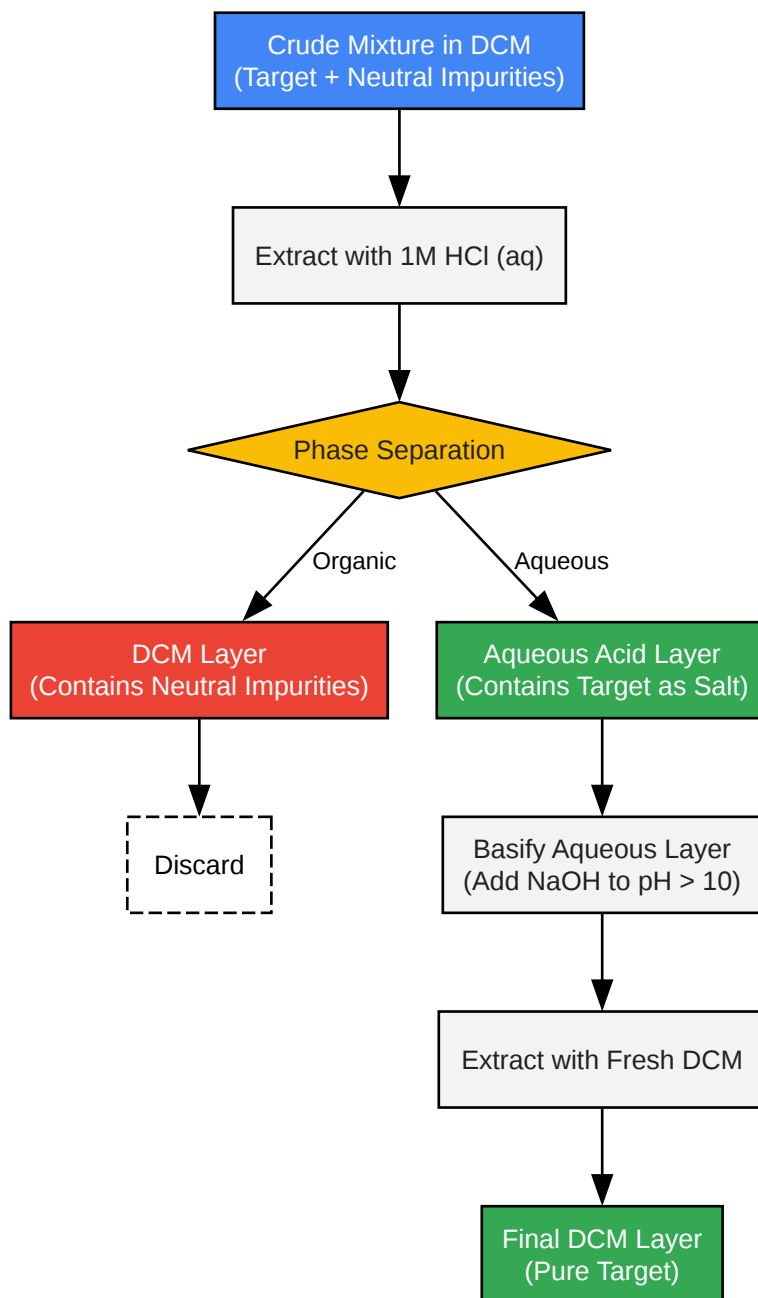
The basicity of the pyridine ring allows for a "pH-Switch" purification strategy, separating the target from non-basic impurities (e.g., benzyl alcohol, phenols).

Theory:

- pH < 2: Pyridine protonates (Py-H<sup>+</sup>) → Water Soluble.

- pH > 8: Pyridine deprotonates (Py) → Organic Soluble (DCM/EtOAc).

## Visualization: Purification Workflow



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Caption: Acid-base extraction workflow to isolate **4-(benzyloxy)-2-methoxypyridine** from non-basic byproducts.

## Handling Precautions

- **Stability:** Benzyl ethers can be cleaved by strong acids (e.g., HBr, BBr<sub>3</sub>) or hydrogenolysis (H<sub>2</sub>/Pd). Avoid these conditions unless deprotection is intended.
- **Storage:** Store under inert atmosphere (Nitrogen/Argon) at 2-8°C.

## References

- PubChem Compound Summary.**4-(Benzyloxy)-2-methoxypyridine** (CAS 66080-44-2).[1]  
National Center for Biotechnology Information. [Link](#)
- ChemicalBook.**4-(Benzyloxy)-2-methoxypyridine** Product Description.[Link](#)
- BLD Pharm.Product Safety and Handling: **4-(Benzyloxy)-2-methoxypyridine**.[1][Link](#)
- Gros, P., et al.Deprotometalation of Substituted Pyridines and Regioselectivity-Computed CH Acidity Relationships. (Discusses pKa and lithiation of methoxypyridines). ResearchGate.[2]  
[Link](#)

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## Sources

- 1. 66080-44-2|4-(Benzyloxy)-2-methoxypyridine|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile & Handling of 4-(Benzyloxy)-2-methoxypyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1508052/docs#technical-guide-solubility-profile-handling-of-4-benzyloxy-2-methoxypyridine>]

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